

Standard Operating Procedure for Nae-IN-M22 Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Nae-IN-M22

Cat. No.: B2901657

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1. Introduction

This document provides detailed application notes and protocols for the handling and use of **Nae-IN-M22**, a potent, selective, and reversible inhibitor of the NEDD8-activating enzyme (NAE). **Nae-IN-M22** has been shown to inhibit the proliferation of multiple cancer cell lines and induce apoptosis, making it a valuable tool for research in oncology and cell biology.[1][2][3]

2. Chemical and Physical Properties

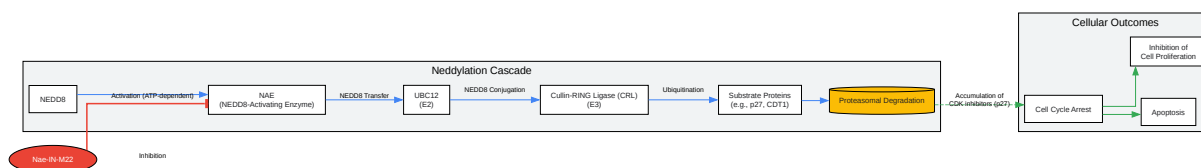
Property	Value	Reference
Synonyms	NEDD8 inhibitor M22, NEDD8-activating Enzyme Inhibitor M22	[4][5]
IUPAC Name	N-[2-(2,4-dichlorophenyl)ethyl]-1-(phenylmethyl)-4-piperidinamine	
Molecular Formula	C ₂₀ H ₂₄ Cl ₂ N ₂	
Molecular Weight	363.33 g/mol	
Appearance	Solid	
Purity	≥98%	

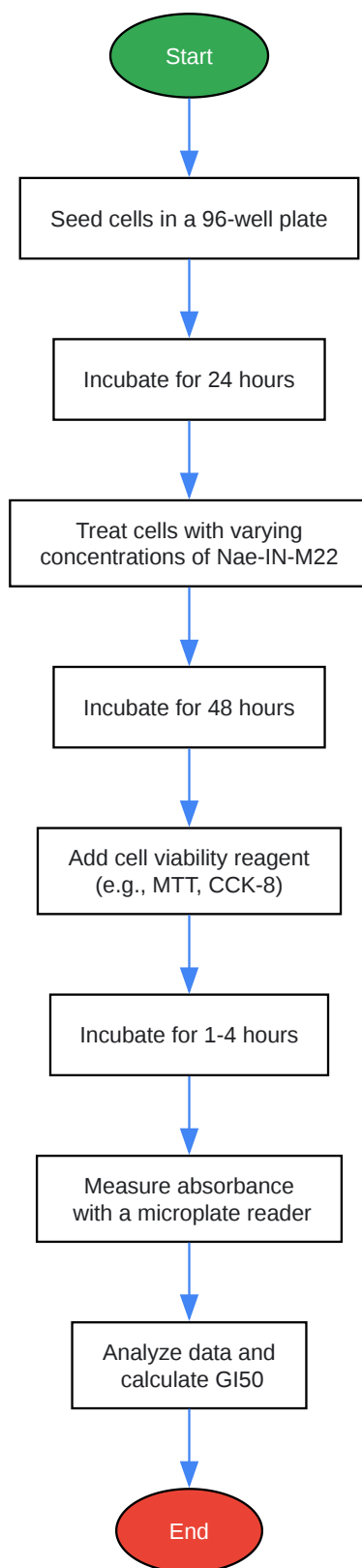
3. Mechanism of Action

Nae-IN-M22 functions as a selective inhibitor of the NEDD8-activating enzyme (NAE), a critical component of the neddylation pathway. Neddylation is a post-translational modification process that conjugates the ubiquitin-like protein NEDD8 to target proteins. This process is essential for the activity of cullin-RING E3 ubiquitin ligases (CRLs), which regulate the degradation of numerous proteins involved in key cellular processes.

By inhibiting NAE, **Nae-IN-M22** blocks the neddylation of cullins, leading to the accumulation of CRL substrate proteins such as p27 and CDT1. This disruption of protein degradation pathways ultimately results in cell cycle arrest, inhibition of cell proliferation, and induction of apoptosis in cancer cells.

Signaling Pathway





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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. NAE-IN-M22 | E1/E2/E3 Enzyme | Apoptosis | TargetMol \[targetmol.com\]](#)
- [3. nae-in-m-22 — TargetMol Chemicals \[targetmol.com\]](#)
- [4. Nae-IN-M22 | Benchchem \[benchchem.com\]](#)
- [5. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
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